

An In-depth Technical Guide to the Safety Data of 1-Boc-pyrrolidine

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Compound of Interest

Compound Name: **1-Boc-Pyrrolidine**

Cat. No.: **B140231**

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This guide provides a comprehensive overview of the safety data for **1-Boc-pyrrolidine** (tert-Butyl pyrrolidine-1-carboxylate), a common reagent in organic synthesis. The following sections detail its physical and chemical properties, potential hazards, handling procedures, and emergency responses, compiled from various safety data sheets (SDS). All quantitative data is presented in structured tables for clarity and ease of comparison.

Chemical and Physical Properties

1-Boc-pyrrolidine is a liquid at room temperature.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C9H17NO2	[2]
Molecular Weight	171.24 g/mol	[3]
CAS Number	86953-79-9	[1]
Appearance	Clear, colorless liquid/oil	[1] [2] [3]
Boiling Point	80 °C @ 0.2 mmHg	[1] [4]
Density	0.977 g/mL at 25 °C	[4]
Refractive Index	1.449 @ 20 °C	[4]
Solubility	Soluble in Chloroform, Methanol	[3]
Vapor Pressure	No information available	[1]
Vapor Density	No information available	[1]

Hazard Identification and Classification

According to the 2012 OSHA Hazard Communication Standard, **1-Boc-pyrrolidine** is considered a hazardous chemical.[\[1\]](#) It is classified as a combustible liquid.[\[1\]](#) The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications for similar Boc-protected pyrrolidine derivatives, which may be relevant:

- Skin Irritation (Category 2)[\[5\]](#)
- Serious Eye Irritation (Category 2)[\[5\]](#)
- Specific target organ toxicity — single exposure (Respiratory system)[\[1\]](#)[\[5\]](#)

Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H227: Combustible liquid[\[1\]](#)

- H315: Causes skin irritation[5]
- H319: Causes serious eye irritation[5]
- H335: May cause respiratory irritation[5]

Fire and Explosion Data

Property	Value	Source
Flash Point	86 °C / 186.8 °F	[1]
Autoignition Temperature	No data available	[1]
Flammability Limits (Upper)	No data available	[1]
Flammability Limits (Lower)	No data available	[1]
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[6]
Specific Hazards	May produce carbon dioxide and nitrogen oxides (NOx) upon combustion.	[6]

Toxicological Information

The toxicological properties of **1-Boc-pyrrolidine** have not been fully investigated.[1] The available data is summarized below.

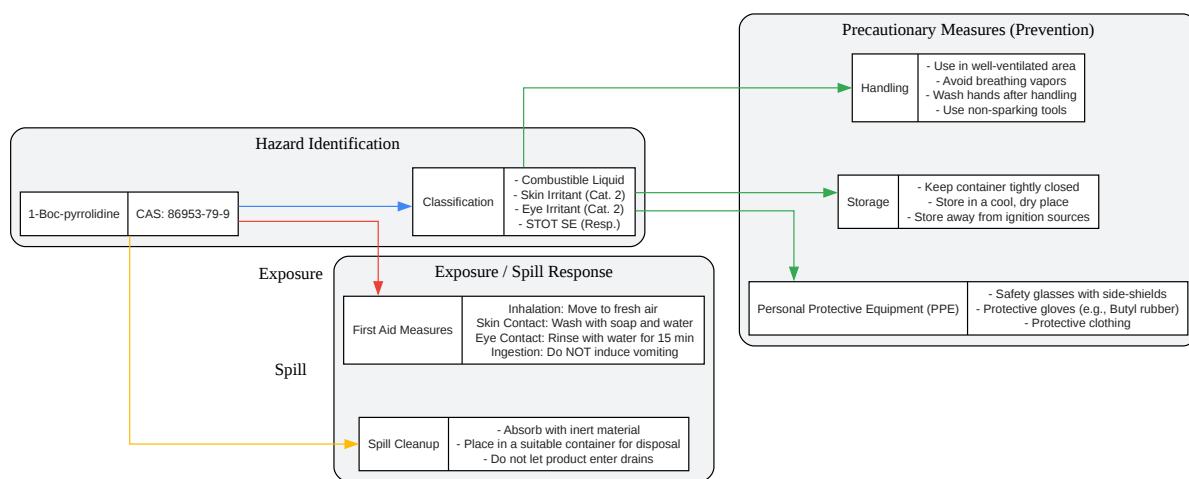
Effect	Information	Source
Acute Toxicity	No data available.	[7]
Skin Corrosion/Irritation	Causes skin irritation.	[5]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[5]
Respiratory or Skin Sensitization	No information available.	[7]
Germ Cell Mutagenicity	No information available.	[1]
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.	[6] [7]
Reproductive Toxicity	No information available.	[1]
STOT - Single Exposure	May cause respiratory irritation.	[1] [5]
STOT - Repeated Exposure	None known.	[1]
Aspiration Hazard	No information available.	[1]
Symptoms of Overexposure	May include headache, dizziness, tiredness, nausea, and vomiting.	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the data presented in the SDS are not publicly available. This information is typically generated by certified laboratories following standardized procedures, such as those outlined by the OECD (Organisation for Economic Co-operation and Development) or other regulatory bodies, and is considered proprietary.

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **1-Boc-pyrrolidine**, from hazard recognition to appropriate response measures.



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Caption: Logical workflow for the safe handling of **1-Boc-pyrrolidine**.

Exposure Controls and Personal Protection

To minimize exposure to **1-Boc-pyrrolidine**, the following control measures and personal protective equipment (PPE) are recommended:

Control Parameter	Recommendation	Source
Engineering Controls	Ensure adequate ventilation, especially in confined areas. Use explosion-proof electrical/ventilating/lighting equipment. Eyewash stations and safety showers should be close to the workstation.	[1]
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.	[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1]
Respiratory Protection	No protective equipment is needed under normal use conditions with adequate ventilation.	[1]
Hand Protection	Handle with gloves. Recommended material: Butyl rubber.	[8]

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Procedure	Source
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention.	[1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.	[1]
Ingestion	Do NOT induce vomiting. Get medical attention.	[1]

Handling and Storage

Proper handling and storage are crucial for maintaining the stability of **1-Boc-pyrrolidine** and ensuring a safe laboratory environment.

Aspect	Recommendation	Source
Safe Handling	<p>Handle in a well-ventilated area, preferably in a chemical fume hood.[9] Avoid contact with skin, eyes, and clothing.</p> <p>[9] Use non-sparking tools.[9]</p> <p>Wash hands thoroughly after handling.[9]</p>	
Storage Conditions	<p>Store in a tightly closed container in a dry, cool, and well-ventilated place.[9]</p> <p>Recommended storage temperature is between 2-8°C.</p> <p>[9] Keep away from incompatible materials and sources of ignition.[1][9]</p>	

Stability and Reactivity

Aspect	Information	Source
Reactivity	Vapors may form an explosive mixture with air.	[8]
Chemical Stability	Stable under normal conditions.	[1]
Possibility of Hazardous Reactions	Hazardous polymerization does not occur.	[1]
Conditions to Avoid	Keep away from open flames, hot surfaces, and sources of ignition.	[1]
Incompatible Materials	Strong oxidizing agents.	[8]

This guide is intended for informational purposes and should not be a substitute for a formal risk assessment or the full Safety Data Sheet provided by the manufacturer. Always consult the

most current SDS for **1-Boc-pyrrolidine** before use.

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